

Application Notes: Protocol for Dissolving AC-262536 for Cell Culture Experiments

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Audience: Researchers, scientists, and drug development professionals.

Introduction

AC-262536, also known as Accadrine, is a potent and selective non-steroidal androgen receptor modulator (SARM).[1][2][3] It acts as a partial agonist for the androgen receptor (AR) with a high affinity (Ki of 5 nM) and demonstrates tissue-selective anabolic effects.[1][4] In cell-based assays, AC-262536 has been shown to modulate the transcriptional activity of AR target genes and can inhibit the proliferation of prostate cancer cells, such as LNCaP.[5][6] Proper preparation of AC-262536 solutions is critical for obtaining accurate and reproducible results in cell culture experiments. These application notes provide a detailed protocol for the dissolution of AC-262536 for in vitro studies.

Chemical Properties and Solubility

AC-262536 is supplied as a solid and is soluble in dimethyl sulfoxide (DMSO).[5][6] It has a molecular weight of approximately 278.35 g/mol .[3][7]

Table 1: AC-262536 Solubility and Storage



Parameter	Value	Source
Solvent	Dimethyl Sulfoxide (DMSO)	[5][6]
Solubility in DMSO	≥ 50 mg/mL (179.63 mM)	[8]
Storage of Solid	-20°C for up to 3 years	[8]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	[8][9]

Note: Achieving the maximum solubility in DMSO may require warming the solution to 60°C and using ultrasonication.[8] Solutions are reported to be unstable, and it is recommended to prepare them fresh or store them in small, single-use aliquots to avoid repeated freeze-thaw cycles.[3][9]

Experimental Protocols

This protocol describes the preparation of a 10 mM stock solution of AC-262536 in DMSO.

Materials:

- AC-262536 powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block (optional)
- Sonicator (optional)

Procedure:

 Equilibrate: Allow the vial of AC-262536 powder to come to room temperature before opening to prevent moisture condensation.



- Weighing: Accurately weigh the desired amount of AC-262536 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.78 mg of AC-262536 (Molecular Weight: 278.35 g/mol).
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the AC-262536 powder. For a 10 mM stock, if you weighed 2.78 mg, add 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. If necessary, gentle warming (up to 60°C) and/or sonication can be used to aid dissolution.[8] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use sterile tubes to minimize freeze-thaw cycles.[9] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[8][9]

This protocol outlines the steps for diluting the **AC-262536** stock solution for treating cells in culture.

Materials:

- Prepared AC-262536 stock solution (e.g., 10 mM in DMSO)
- Complete cell culture medium appropriate for the cell line being used
- Cells plated in multi-well plates
- Vehicle control (anhydrous DMSO)

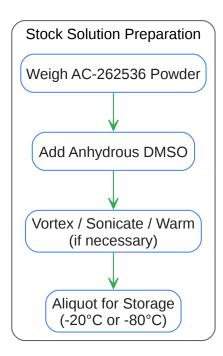
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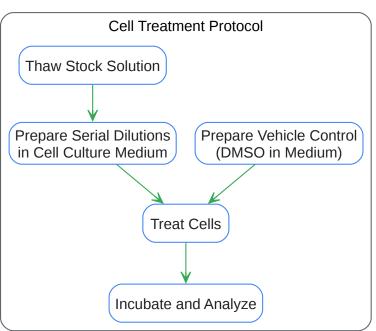
- Cell Plating: Plate the cells at the desired density in a multi-well plate and allow them to adhere and grow overnight under standard culture conditions (e.g., 37°C, 5% CO₂).
- Preparation of Working Solutions: On the day of the experiment, thaw an aliquot of the AC-262536 stock solution at room temperature. Prepare serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations for treatment.



- Important: The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.1%, to avoid solvent-induced cytotoxicity.[10][11] Some cell lines may tolerate higher concentrations, but it is recommended to perform a solvent tolerance assay to determine the optimal DMSO concentration for your specific cell line.
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO to the
 culture medium as used for the highest concentration of AC-262536 treatment. This is crucial
 to distinguish the effects of the compound from any effects of the solvent.
- Cell Treatment: Carefully remove the existing medium from the cells and replace it with the medium containing the desired concentrations of AC-262536 or the vehicle control.
- Incubation: Return the cells to the incubator and incubate for the desired experimental duration.

Visualizations





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Caption: Workflow for preparing and applying AC-262536 in cell culture.

Caption: AC-262536 signaling pathway via the Androgen Receptor.

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